

F8-S40 synthesis and purification methods

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Compound of Interest

Compound Name: F8-S40

Cat. No.: B15564297

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References

- 1. US8399620B2 - Purification of factor VIII using a mixed-mode or multimodal resin - Google Patents [patents.google.com]
- 2. Factor VIII - Wikipedia [en.wikipedia.org]
- 3. F8 coagulation factor VIII [Homo sapiens (human)] - Gene - NCBI [ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. rsc.org [rsc.org]
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